

Stability and Degradation Pathways of rac Galaxolidone Lactol: A Technical Guide

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Compound of Interest

Compound Name: *rac Galaxolidone Lactol*

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Introduction

rac-Galaxolidone Lactol, a cyclic hemiacetal, is a primary and notably stable metabolite and degradation product of Galaxolide (HHCB), a widely used synthetic polycyclic musk fragrance. The stability of fragrance ingredients and their degradation products is a critical aspect of product formulation and safety assessment in the cosmetic and pharmaceutical industries. This technical guide provides a comprehensive overview of the known stability and degradation pathways of rac-Galaxolidone Lactol, drawing from studies on its parent compound, Galaxolide, and general principles of lactone and cyclic hemiacetal chemistry. Understanding these pathways is essential for developing stable formulations and for the toxicological assessment of its degradants.

Physicochemical Properties

A summary of the key physicochemical properties of rac-Galaxolidone Lactol is presented in Table 1.

Table 1: Physicochemical Properties of **rac Galaxolidone Lactol**

Property	Value	Source
IUPAC Name	4,6,6,7,8,8-hexamethyl-1,3,4,7-tetrahydrocyclopenta[g]isochroman-1-ol	PubChem
CAS Number	946845-14-3	PubChem
Molecular Formula	C ₁₈ H ₂₆ O ₂	PubChem
Molecular Weight	274.40 g/mol	PubChem
Appearance	Not specified in literature; likely a white to off-white solid	Inferred
Solubility	Expected to have low aqueous solubility	Inferred from lipophilic parent compound

Stability Profile and Degradation Pathways

Forced degradation studies are crucial for understanding the intrinsic stability of a molecule. While specific quantitative data for the forced degradation of rac-Galaxolidone Lactol is not readily available in the public domain, its stability can be inferred from studies on Galaxolide and the general chemical behavior of related structures. The primary degradation pathways of concern are hydrolysis, oxidation, and photolysis.

Hydrolytic Degradation

Lactols, being cyclic hemiacetals, exist in equilibrium with their open-chain hydroxy aldehyde form. This equilibrium is susceptible to both acid and base catalysis, which can lead to further degradation.

- **Acid-Catalyzed Hydrolysis:** Under acidic conditions, the ether oxygen of the lactol can be protonated, facilitating ring-opening to form the hydroxy aldehyde. This aldehyde can then undergo further reactions.
- **Base-Catalyzed Hydrolysis:** In basic media, the hydroxyl group can be deprotonated, which can also promote ring-opening.

The likely initial step in the hydrolytic degradation of rac-Galaxolidone Lactol is the ring-opening to its corresponding hydroxy aldehyde, as depicted in the pathway diagram below.

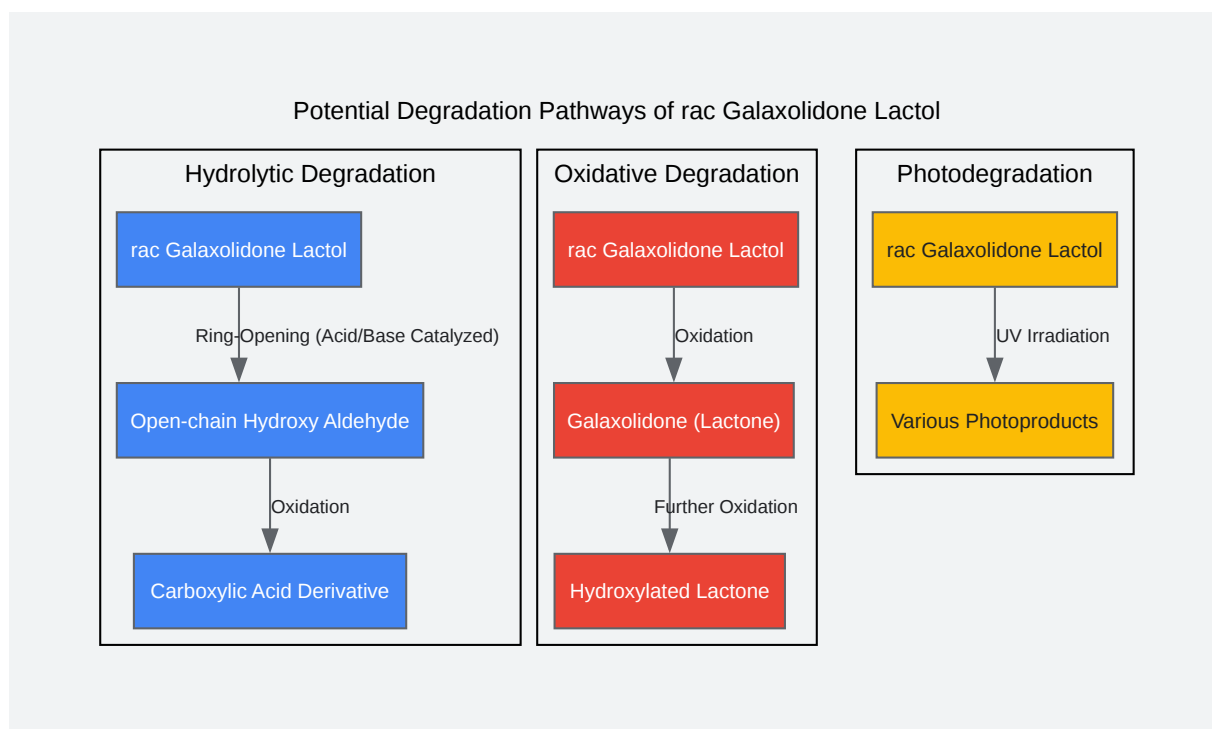
Oxidative Degradation

Studies on the parent compound, Galaxolide, have shown that oxidative stress (e.g., using ozone or hydrogen peroxide) leads to the formation of Galaxolidone (HHCB-lactone) and its hydroxylated derivatives.[1][2] It is plausible that rac-Galaxolidone Lactol itself can be oxidized to the corresponding lactone, which can then undergo further hydroxylation.

Photodegradation

Galaxolide has been shown to be susceptible to photodegradation under UV irradiation.[1] The lactone is a significant photoproduct. It is anticipated that rac-Galaxolidone Lactol would also exhibit sensitivity to light, potentially leading to the formation of the lactone or other degradation products through radical-mediated pathways.

The following diagram illustrates the potential degradation pathways of rac-Galaxolidone Lactol based on the degradation of its parent compound and general chemical principles.



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Potential Degradation Pathways

Summary of Degradation Products from Parent Compound

While specific quantitative data for the degradation of rac-Galaxolidone Lactol is limited, studies on its parent compound, Galaxolide, provide valuable insights into potential transformation products. Table 2 summarizes the identified degradation products of Galaxolide from oxidative and irradiation processes.

Table 2: Identified Transformation Products (TPs) of Galaxolide (HHCB) under Oxidative and Irradiation Stress

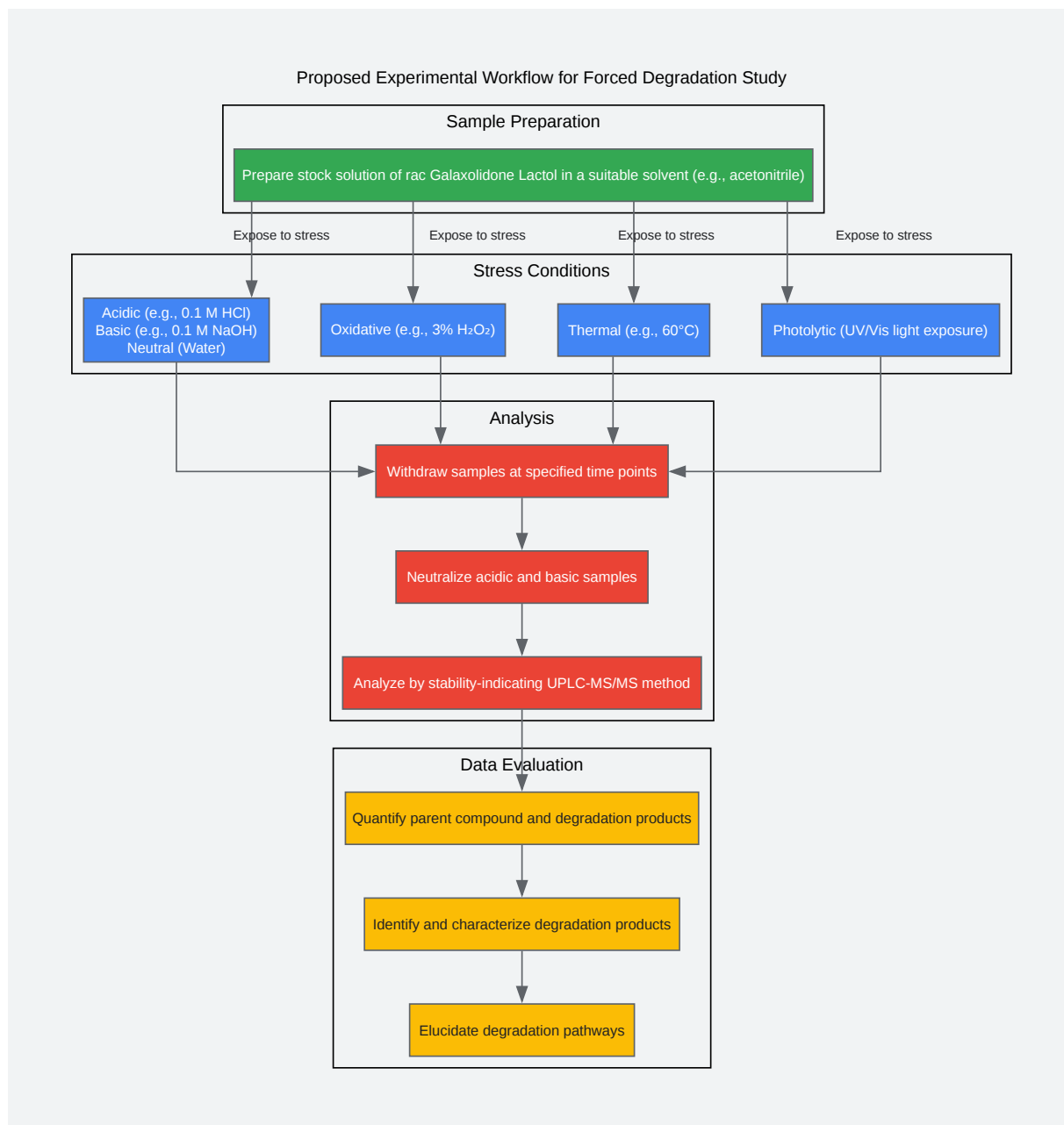
Transformation Product (TP)	Molecular Formula	m/z	Stress Condition	Reference
HHCB-lactone (Galaxolidone)	C ₁₈ H ₂₄ O ₂	272	Ozone, UV	[1][2]
Hydroxy-HHCB-lactone	C ₁₈ H ₂₄ O ₃	288	Ozone, UV	[1]
Dihydroxy-HHCB-lactone	C ₁₈ H ₂₄ O ₄	304	Ozone	[1]
Various other TPs	-	-	Ozone, UV	[1]

Experimental Protocols

Detailed experimental protocols for forced degradation studies of rac-Galaxolidone Lactol are not available in the literature. However, a general protocol can be designed based on ICH guidelines and methodologies used for the parent compound, Galaxolide.

Proposed Protocol for Forced Degradation Study

The following workflow outlines a proposed experimental design for a forced degradation study of rac-Galaxolidone Lactol.



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Proposed Experimental Workflow

Detailed Methodologies:

- **Materials:** rac-Galaxolidone Lactol reference standard, HPLC-grade acetonitrile, methanol, and water, hydrochloric acid, sodium hydroxide, and hydrogen peroxide.
- **Instrumentation:** A validated stability-indicating UPLC-MS/MS system is recommended for the separation and quantification of the parent compound and its degradation products.
- **Hydrolytic Degradation:**
 - Prepare solutions of rac-Galaxolidone Lactol in 0.1 M HCl, 0.1 M NaOH, and purified water.
 - Incubate the solutions at a controlled temperature (e.g., 60°C).
 - Withdraw aliquots at predetermined time intervals (e.g., 0, 2, 4, 8, 24 hours).
 - Neutralize the acidic and basic samples before analysis.
- **Oxidative Degradation:**
 - Prepare a solution of rac-Galaxolidone Lactol in a mixture of water/acetonitrile and 3% hydrogen peroxide.
 - Keep the solution at room temperature.
 - Withdraw aliquots at specified time points.
- **Thermal Degradation:**
 - Expose a solid sample of rac-Galaxolidone Lactol to elevated temperature (e.g., 60°C) in a stability chamber.
 - Dissolve samples at various time points for analysis.
- **Photodegradation:**

- Expose a solution of rac-Galaxolidone Lactol to UV and visible light in a photostability chamber.
- A control sample should be kept in the dark.
- Analyze samples at different time intervals.

Conclusion

While rac-Galaxolidone Lactol is considered a relatively stable transformation product of Galaxolide, it is susceptible to degradation under forced conditions, including hydrolysis, oxidation, and photolysis. The primary degradation pathways likely involve ring-opening of the cyclic hemiacetal to a hydroxy aldehyde, oxidation to the corresponding lactone, and subsequent hydroxylation. Further research is required to obtain quantitative stability data and to fully elucidate the degradation pathways and identify all transformation products. The proposed experimental protocol provides a framework for conducting comprehensive forced degradation studies to address these knowledge gaps, which is crucial for ensuring the quality, safety, and stability of products containing this ingredient.

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References

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